Spectroscopic Characterization of 1-(2-Pyrimidinyl)-2-propanone: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Pyrimidinyl)-2-propanone*
CAS No.:	*75782-22-8*
Cat. No.:	*B1354617*

Get Quote

Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **1-(2-Pyrimidinyl)-2-propanone**, a heterocyclic ketone of interest in medicinal chemistry and drug development. Due to the limited availability of published experimental spectra for this specific compound, this guide presents a detailed, predicted analysis of its Mass Spectrometry (MS), Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data. The predictions are grounded in the established spectral characteristics of pyrimidine derivatives and aliphatic ketones, supported by data from analogous structures. Detailed, field-proven experimental protocols for acquiring these spectra are provided, offering a robust framework for researchers. This guide is intended to serve as a valuable resource for scientists engaged in the synthesis, identification, and characterization of pyrimidine-based compounds.

Introduction

1-(2-Pyrimidinyl)-2-propanone is a molecule of significant interest due to the prevalence of the pyrimidine scaffold in a vast array of biologically active compounds, including anticancer,

© 2026 BenchChem. All rights reserved.

antiviral, and antimicrobial agents.[1] The structural elucidation of novel pyrimidine derivatives is a critical step in the drug discovery process, and a thorough understanding of their spectroscopic characteristics is paramount. This guide offers a foundational understanding of the expected spectroscopic signature of **1-(2-Pyrimidinyl)-2-propanone**, thereby aiding in its unambiguous identification and characterization.

The causality behind the experimental choices and data interpretation is explained throughout this document, providing not just a list of predicted values but a deeper understanding of the structure-spectra correlations.

Molecular Structure and Predicted Fragmentation

To understand the spectroscopic data, it is essential to first visualize the molecular structure and its potential fragmentation pathways in mass spectrometry.

Caption: Molecular structure of **1-(2-Pyrimidinyl)-2-propanone**.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.[1]

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

- Sample Preparation: A small amount of purified **1-(2-Pyrimidinyl)-2-propanone** is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).[2]

- Ionization: The sample is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV). This process dislodges an electron from the molecule, forming a positively charged molecular ion ($M^{+}\bullet$).[3]

- Mass Analysis: The molecular ion and any fragment ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).

© 2026 BenchChem. All rights reserved.

- Detection: A detector records the abundance of each ion at a specific m/z value, generating a mass spectrum.
- Calibration: The m/z scale is calibrated using a known reference compound to ensure accurate mass measurements.[4]

Predicted Mass Spectrometry Data

Table 1: Predicted Mass Spectrometry Data for **1-(2-Pyrimidinyl)-2-propanone**

m/z	Predicted Fragment	Proposed Structure/Origin	Predicted Relative Abundance
136	$[M]^{+\bullet}$	Molecular Ion	High
121	$[M - CH_3]^+$	Loss of a methyl radical	Moderate
95	$[M - CH_3CO]^+$	Loss of an acetyl radical	High
79	$[C_4H_3N_2]^+$	Pyrimidine ring fragment	Moderate
43	$[CH_3CO]^+$	Acetyl cation	High

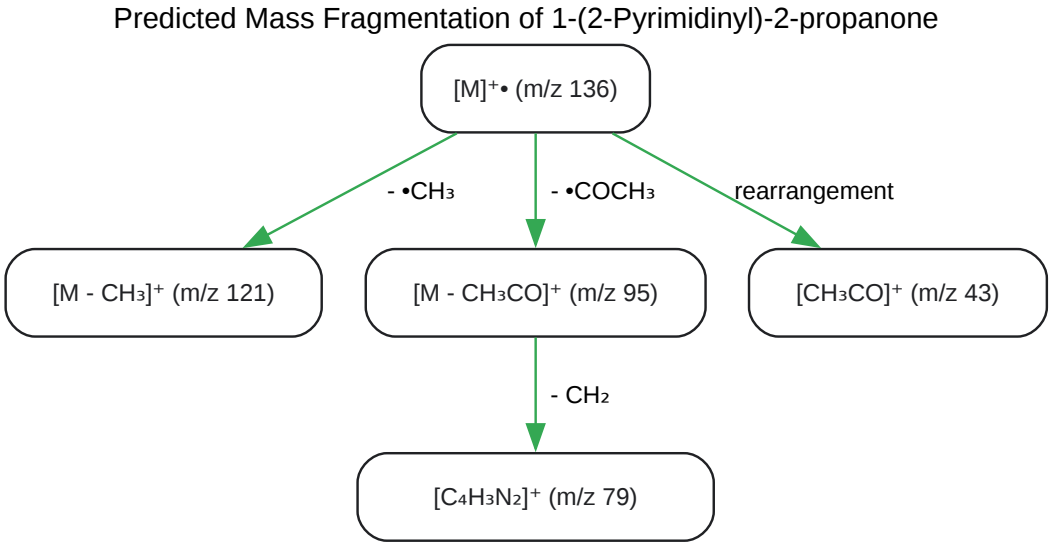
Interpretation of the Predicted Mass Spectrum

The electron ionization (EI) mass spectrum of **1-(2-Pyrimidinyl)-2-propanone** is expected to show a prominent molecular ion peak at m/z 136, consistent with its molecular weight. The stability of the pyrimidine ring should contribute to the relatively high abundance of the molecular ion.

The fragmentation pattern will likely be dominated by cleavages adjacent to the carbonyl group and within the propanone side chain. A significant peak is predicted at m/z 121, corresponding to the loss of a methyl radical ($\bullet CH_3$) from the molecular ion, a common fragmentation for methyl ketones. The most abundant fragment ion, often the base peak, is predicted to be at m/z 95, resulting from the loss of an acetyl radical ($\bullet COCH_3$). This fragmentation is highly favorable as it leaves a stable pyrimidinyl-methyl radical cation.

© 2026 BenchChem. All rights reserved.

Another characteristic fragment is the acetyl cation at m/z 43, which is a hallmark of methyl ketones. Fragmentation of the pyrimidine ring itself is also expected, leading to ions such as m/z 79, corresponding to a pyrimidine radical cation after cleavage of the side chain. The fragmentation pathways of pyrimidine derivatives are known to be predictable, often involving characteristic losses.[5]



Click to download full resolution via product page

Caption: Predicted major fragmentation pathways in EI-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the detailed structure of organic molecules by providing information about the chemical environment, connectivity, and spatial arrangement of atoms.[6]

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: 5-10 mg of the purified compound is dissolved in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube.[7]

© 2026 BenchChem. All rights reserved.

- Instrument Setup: The NMR tube is placed in the spectrometer. The instrument is locked to the deuterium signal of the solvent, and the magnetic field is shimmed to achieve homogeneity.
- ^{1}H NMR Acquisition: A standard proton pulse sequence is used. The spectral width is set to encompass the expected chemical shift range (typically 0-12 ppm). A sufficient number of scans are acquired to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: A standard carbon pulse sequence with proton decoupling is used. The spectral width is set to cover the expected range (typically 0-220 ppm). A larger number of scans are typically required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, and the resulting spectra are phase and baseline corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Predicted ^{1}H NMR Spectral Data (400 MHz, $CDCl_3$)

Table 2: Predicted ^{1}H NMR Data for **1-(2-Pyrimidinyl)-2-propanone**

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Justification
~8.7	Doublet	2H	H-4, H-6	Protons on the pyrimidine ring adjacent to two nitrogen atoms are highly deshielded.[8]
~7.2	Triplet	1H	H-5	The proton at the 5-position of the pyrimidine ring is less deshielded than H-4 and H-6.[8]
~4.0	Singlet	2H	-CH_2-	Methylene protons adjacent to both the pyrimidine ring and a carbonyl group are deshielded.
~2.3	Singlet	3H	-CH_3	Methyl protons adjacent to a carbonyl group typically appear in this region.

Interpretation of the Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum is expected to be relatively simple and highly informative. The pyrimidine ring protons will appear in the aromatic region. The two equivalent protons at positions 4 and 6 (H-4, H-6) are predicted to be the most downfield, appearing as a doublet around 8.7 ppm due to the strong electron-withdrawing effect of the two adjacent nitrogen

© 2026 BenchChem. All rights reserved.

atoms. The proton at position 5 (H-5) will be upfield relative to H-4 and H-6, appearing as a triplet around 7.2 ppm.

The aliphatic region will contain two singlets. The methylene protons (-CH_2-) attached to the pyrimidine ring and the carbonyl group are expected to resonate around 4.0 ppm. The singlet nature of this peak is due to the absence of adjacent protons. The methyl protons (-CH_3) of the propanone moiety are predicted to appear as a singlet around 2.3 ppm, a characteristic chemical shift for a methyl ketone.

Predicted ^{13}C NMR Spectral Data (100 MHz, $CDCl_3$)

Table 3: Predicted ^{13}C NMR Data for **1-(2-Pyrimidinyl)-2-propanone**

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Assignment	Justification
~205	C=O	The carbonyl carbon of a ketone typically resonates in this downfield region.[9]
~168	C-2	The carbon atom in the pyrimidine ring bonded to the side chain and flanked by two nitrogen atoms is highly deshielded.
~157	C-4, C-6	The equivalent carbon atoms at positions 4 and 6 of the pyrimidine ring are also significantly deshielded by the adjacent nitrogen atoms.
~120	C-5	The carbon at position 5 of the pyrimidine ring is the most upfield of the ring carbons.
~45	$-CH_2-$	The methylene carbon is deshielded by the adjacent pyrimidine ring and carbonyl group.
~30	$-CH_3$	The methyl carbon of the acetyl group appears in the typical aliphatic region.

Interpretation of the Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is predicted to show six distinct signals. The most downfield signal, around 205 ppm, is characteristic of a ketone carbonyl carbon.[9] The carbon atoms of the pyrimidine ring will appear in the aromatic region. The C-2 carbon, being bonded to two nitrogen atoms and the electron-withdrawing side chain, is expected to be the most deshielded of the ring carbons, resonating around 168 ppm. The equivalent C-4 and C-6 carbons are also deshielded and are predicted to appear around 157 ppm. The C-5 carbon will

© 2026 BenchChem. All rights reserved.

be the most shielded of the aromatic carbons, with a predicted chemical shift of approximately 120 ppm.

In the aliphatic region, the methylene carbon (-CH_2-) is expected around 45 ppm, and the methyl carbon (-CH_3) around 30 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol: Attenuated Total Reflectance (ATR) FTIR

- Background Spectrum: A background spectrum of the clean ATR crystal (e.g., diamond or germanium) is recorded.[10]
- Sample Application: A small amount of the solid **1-(2-Pyrimidinyl)-2-propanone** is placed onto the ATR crystal.
- Pressure Application: A pressure arm is applied to ensure good contact between the sample and the crystal.
- Spectrum Acquisition: The IR spectrum of the sample is recorded.
- Data Analysis: The spectrum is analyzed for the presence of characteristic absorption bands corresponding to the functional groups in the molecule.

Predicted Infrared (IR) Spectral Data

Table 4: Predicted IR Absorption Bands for **1-(2-Pyrimidinyl)-2-propanone**

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Intensity	Assignment	Justification
~3050	Weak-Medium	Aromatic C-H stretch	Characteristic of C-H bonds on the pyrimidine ring.
~2950	Weak	Aliphatic C-H stretch	From the -CH_2- and -CH_3 groups.
~1715	Strong	C=O stretch	A strong, sharp absorption characteristic of an aliphatic ketone.[9]
~1580, 1560	Medium-Strong	C=N and C=C ring stretch	Characteristic stretching vibrations of the pyrimidine ring.[11]
~1450	Medium	CH_2 bend	Scissoring vibration of the methylene group.
~1360	Medium	CH_3 bend	Symmetric bending of the methyl group.

Interpretation of the Predicted IR Spectrum

The IR spectrum of **1-(2-Pyrimidinyl)-2-propanone** is expected to be dominated by a very strong and sharp absorption band around 1715 cm^{-1}, which is highly characteristic of the C=O stretching vibration of a saturated aliphatic ketone.[9]

In the higher frequency region, weak to medium bands around 3050 cm^{-1} are expected for the aromatic C-H stretching vibrations of the pyrimidine ring. Weaker absorptions around 2950 cm^{-1} will correspond to the aliphatic C-H stretching of the methylene and methyl groups.

The fingerprint region will contain several important bands. Medium to strong absorptions around 1580 and 1560 cm^{-1} are predicted for the C=N and C=C stretching vibrations within the

© 2026 BenchChem. All rights reserved.

pyrimidine ring.[11] Bending vibrations for the methylene (-CH_2-) and methyl (-CH_3) groups are expected around 1450 cm^{-1} and 1360 cm^{-1}, respectively.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving π-electrons in conjugated systems.

Experimental Protocol: UV-Vis Spectroscopy

- Solvent Selection: A suitable UV-grade solvent that does not absorb in the region of interest is chosen (e.g., ethanol or hexane).[12]
- Sample Preparation: A dilute solution of **1-(2-Pyrimidinyl)-2-propanone** is prepared in the chosen solvent. The concentration should be adjusted to yield an absorbance value within the linear range of the instrument (typically 0.1 - 1.0).
- Blank Measurement: A cuvette containing the pure solvent is placed in the spectrophotometer, and a baseline spectrum is recorded.
- Sample Measurement: The blank cuvette is replaced with a cuvette containing the sample solution, and the absorption spectrum is recorded over the appropriate wavelength range (e.g., 200-400 nm).
- Data Analysis: The wavelength of maximum absorbance (λmax) is determined.

Predicted UV-Vis Spectral Data (in Ethanol)

Table 5: Predicted UV-Vis Absorption Maxima for **1-(2-Pyrimidinyl)-2-propanone**

© 2026 BenchChem. All rights reserved.

λmax (nm)	Molar Absorptivity (ε)	Transition	Justification
~245	High	π → π	Intense absorption due to the conjugated π-system of the pyrimidine ring.[4]
~275	Low-Medium	n → π	Weaker absorption from the non-bonding electrons of the nitrogen atoms and the carbonyl oxygen. [4]

Interpretation of the Predicted UV-Vis Spectrum

The UV-Vis spectrum of **1-(2-Pyrimidinyl)-2-propanone** in a polar solvent like ethanol is expected to exhibit two main absorption bands. A strong absorption band with a maximum (λmax) around 245 nm is predicted, corresponding to a π → π* electronic transition within the conjugated pyrimidine ring.[4] The presence of the alkyl ketone substituent is likely to cause a slight bathochromic (red) shift compared to unsubstituted pyrimidine.

A second, weaker absorption band is anticipated at a longer wavelength, around 275 nm. This band is attributed to an n → π* transition, involving the promotion of a non-bonding electron from one of the nitrogen atoms of the pyrimidine ring or the oxygen of the carbonyl group to an anti-bonding π* orbital. These transitions are typically less intense than π → π* transitions. The solvent can influence the position of these bands; polar solvents can cause a hypsochromic (blue) shift of the n → π* band.[13]

Conclusion

This technical guide has presented a detailed, predictive analysis of the key spectroscopic data for **1-(2-Pyrimidinyl)-2-propanone**. By integrating fundamental principles of spectroscopy with data from analogous pyrimidine and ketone-containing compounds, a comprehensive spectral profile has been constructed. The provided experimental protocols offer a standardized approach for the acquisition of high-quality data. This guide serves as a valuable starting point

© 2026 BenchChem. All rights reserved.

for the identification and structural confirmation of **1-(2-Pyrimidinyl)-2-propanone** and related derivatives, facilitating further research and development in fields that utilize this important class of heterocyclic compounds. It is important to re-emphasize that the spectral data presented herein are predicted and should be confirmed by experimental measurement.

References

- Chemistry LibreTexts. (2024, July 30). 12.2: Mass Spectrometry of Small Molecules - Magnetic-Sector Instruments. Retrieved from [Link]
- Shah, A., et al. (n.d.). IR and UV Spectral Investigations of 2-Aminodiphenyldihydropyrimidines. SciSpace. Retrieved from [Link]
- Dong, F., et al. (2015, September 30). Mass Spectrometry in Small Molecule Drug Development. American Pharmaceutical Review. Retrieved from [Link]
- Kato, T., et al. (2022, September 13). Protocol for Structure Determination of Unknowns by EI Mass Spectrometry. I. Diagnostic Ions for Acyclic Compounds with up to One Functional Group. AIP Publishing. Retrieved from [Link]
- ResearchGate. (n.d.). UV-vis absorption (a) and fluorescence (b) spectrum of 2,4,6-trisubstituted pyrimidines 9, 10 in chloroform (C=2×10^{-5} M). Retrieved from [Link]
- Shkurko, O. P., & Mamaev, V. P. (2016, June 27). NMR spectra of pyrimidines. Effect of substituents on the chemical shift of the protons of the amino group of p-substituted 2- and 5-aminopyridines and anilines. ResearchGate. Retrieved from [Link]
- OpenStax. (2023, September 20). 19.14 Spectroscopy of Aldehydes and Ketones. Organic Chemistry. Retrieved from [Link]
- Specac Ltd. (n.d.). Everything You Need to Know About ATR-FTIR Spectroscopy. Retrieved from [Link]
- Wang, H. Y., et al. (2006, January 18). Using Tandem Mass Spectrometry to Predict Chemical Transformations of 2-Pyrimidinyloxy-N-Arylbenzyl Amine Derivatives in Solution. CORE. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Nandiyanto, A. B. D., & Gunawan, I. (2021, September 15). How to Read and Interpret 1H-NMR and 13C-NMR Spectrums. ResearchGate. Retrieved from [Link]
- Journal of Chemical and Pharmaceutical Research. (n.d.). Green Synthesis, 1D and 2D NMR spectral characterization of imidazole fused with pyrimidine nucleus by using grinding. Retrieved from [Link]
- Specac Ltd. (n.d.). Everything You Need to Know About ATR-FTIR Spectroscopy. Retrieved from [Link]
- ResearchGate. (n.d.). UV-vis spectroscopic behaviors of EtOH,-OH, and-CH 3 on TCA. Retrieved from [Link]
- NZYtech. (n.d.). Ethanol, UV method. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Best Practice Guide for Generating Mass Spectra. Retrieved from [Link]
- Journal of the Chemical Society, Perkin Transactions 2. (n.d.). 1H and 13C NMR spectra of α-heterocyclic ketones and assignment of keto, enol and enaminone tautomeric structures. RSC Publishing. Retrieved from [Link]
- ChemRxiv. (n.d.). A “Neat” Synthesis of Substituted 2-Hydroxy-pyrido[1,2-a]pyrimidin-4-ones. Retrieved from [Link]
- PubChem. (n.d.). 2-Methylpyrimidine. Retrieved from [Link]
- Shimadzu Corporation. (n.d.). Measurement of Impurities in Ethanol Using UV-Vis Spectrophotometer. Retrieved from [Link]
- Ploeser, J. M., & Loring, H. S. (1949). The ultraviolet absorption spectra of the pyrimidine ribonucleosides and ribonucleotides. Journal of Biological Chemistry, 178(1), 431-437. Retrieved from [Link]
- Salem, M. A. I., et al. (2014). Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones, Thiazolo[3,2-a]Pyrimidines and Bis-Pyrimidines. International Journal of Materials and Chemistry, 4(4), 92-99. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Ferreira, E. B., et al. (2025, April 7). Vacuum ultraviolet spectroscopy of pyrimidine derivatives: the effect of halogenation. Retrieved from [Link]
- University of Washington. (n.d.). Fourier Transform Infrared Spectroscopy. Retrieved from [Link]
- Silva, A. M. S., et al. (n.d.). Advanced NMR techniques for structural characterization of heterocyclic structures. ESA-IPB. Retrieved from [Link]
- Spectroscopy Online. (2023, May 3). New ATR FT-IR Mapping Method Helps Identify Ingredients in Herbal Medicines. Retrieved from [Link]
- Shimadzu (Europe). (n.d.). Testing of pharmacopoeial ethanol (disinfectant ethanol). Retrieved from [Link]
- Chaudhary, J. (2025). FTIR Spectroscopic Analysis of Pyrimidine Derivatives: A Comprehensive Review. Applied Science and Biotechnology Journal for Advanced Research, 4(2), 1-5. Retrieved from [Link]
- Alagawadi, K. R., & Sonnad, B. (2014). Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer. Organic and Medicinal Chemistry Letters, 4(1), 15. Retrieved from [Link]
- Pretsch, E., et al. (n.d.). 5 Combination of 1H and 13C NMR Spectroscopy. Retrieved from [Link]
- NIST. (n.d.). 5-Acetyl-2-methylpyridine. NIST WebBook. Retrieved from [Link]
- Cavalieri, L. F., & Bendich, A. (1950). The Ultraviolet Absorption Spectra of Pyrimidines and Purines. Journal of the American Chemical Society, 72(6), 2587-2594. Retrieved from [Link]
- Di Nezio, M. S., et al. (2006). UV-vis spectrophotometric method for the quantitation of all the components of Italian general denaturant and its application to check the conformity of alcohol samples. Talanta, 68(3), 549-555. Retrieved from [Link]
- ResearchGate. (n.d.). FT-IR data of pyrimidine derivatives compounds. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). UV/VIS spectrum of complex 2 (c = 6.50 × 10–5 M) in acetonitrile at room temperature. Retrieved from [Link]
- University of Cambridge. (n.d.). NMR Techniques in Organic Chemistry: a quick guide. Retrieved from [Link]
- Mississippi State University. (2019, November 15). Characterization of Small Molecules and Ions by Atmospheric Pressure Ionization-Mass Spectrometry. Scholars Junction. Retrieved from [Link]
- University of Colorado Boulder. (n.d.). IR Absorption Table. Retrieved from [Link]
- ResearchGate. (n.d.). Mass Spectrometry for Analysis of Purine and Pyrimidine Compounds. Retrieved from [Link]
- NIST. (n.d.). 2,2'-Bipyrimidine. NIST WebBook. Retrieved from [Link]
- MDPI. (2019, July 15). A UV/Vis Spectroscopy-Based Assay for Monitoring of Transformations Between Nucleosides and Nucleobases. Retrieved from [Link]
- Open Agrar. (n.d.). Determination of 2-methoxy-3-alkylpyrazines in wine by gas chromatography/mass spectrometry. Retrieved from [Link]
- ResearchGate. (n.d.). UV-vis absorption spectra of 2 in pyridine at varying concentrations. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 3. spectrabase.com [spectrabase.com]

- 4. scispace.com [scispace.com]
- 5. article.sapub.org [article.sapub.org]
- 6. sites.esa.ipb.pt [sites.esa.ipb.pt]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation - PMC [pmc.ncbi.nlm.nih.gov]
- 10. covalent.com [covalent.com]
- 11. abjar.vandanapublications.com [abjar.vandanapublications.com]
- 12. nzytech.com [nzytech.com]
- 13. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Spectroscopic Characterization of 1-(2-Pyrimidinyl)-2-propanone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354617/docs#spectroscopic-characterization-of-1-2-pyrimidinyl-2-propanone-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.